

Chemical and Physical Properties of Tranilast Sodium

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Compound Focus: Tranilast sodium

Cat. No.: S001606

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The table below consolidates data from supplier websites and scientific databases.

Property	Details
CAS Number	104931-56-8 [1] [2] [3]
Molecular Formula	$C_{18}H_{16}NNaO_5$ [1] [4]
Molecular Weight	349.31 g/mol [1] [4]
IUPAC Name	sodium;2-[[[(2E)-3-(3,4-dimethoxyphenyl)-2-propenoyl]amino]benzoate [1] [3]
Appearance	Solid powder [1] [5]
Storage	Desiccate at -20°C [1] or room temperature under inert atmosphere [3]
SDF File Availability	Listed as available for download (link not accessed) [1] [4]

SDF File Information and Usage

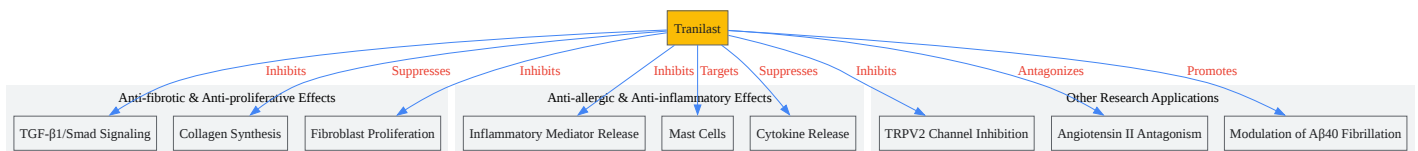
The **SDF (Structure Data File)** is a key resource for computational chemistry and drug design. For **Tranilast Sodium**:

- The SDF file contains **2D and 3D molecular structures, atom connections, and stereochemical information** [1].
- It is essential for **molecular docking, virtual screening, and Quantitative Structure-Activity Relationship (QSAR)** studies.
- One supplier indicates the SDF file can be downloaded from their product page for **Tranilast Sodium** (CAS 104931-56-8) [1].

Background and Research Applications

Tranilast is an antiallergic drug first approved in Japan and South Korea in 1982 for bronchial asthma, with indications later expanded to include keloids and hypertrophic scars [6] [5]. Its primary research applications involve anti-fibrotic and anti-proliferative mechanisms.

The following diagram illustrates the key molecular pathways and mechanisms of action of Tranilast, as identified in research contexts:



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Research Context of Tranilast Mechanisms

Important Research Considerations

When working with **Tranilast Sodium** in an experimental setting, please note:

- **Solubility:** It is soluble in **DMSO** [1] [5]. Prepare stock solutions fresh or store sealed below -20°C for short periods [1].

- **Stability:** The compound should be protected from direct sunlight and is **photochemically unstable in solution** [6].
- **Purity:** Commercial batches for research are typically available with high purity (e.g., ≥98%) [3] [7]. Always check the Certificate of Analysis (COA) for batch-specific data [3] [7].

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References

1. | CAS... | Manufacturer BioCrick Tranilast Sodium [biocrick.com]
2. MeSH Browser [meshb.nlm.nih.gov]
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7. tocris.com/products/ tranilast _1098 [tocris.com]

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